An In-depth Technical Guide on 2-Bromo-6-methoxybenzothiazole

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Compound of Interest

Compound Name:	*2-Bromo-6-methoxybenzothiazole*
CAS No.:	*2941-58-4*
Cat. No.:	*B1280375*

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This technical guide provides essential physicochemical data for **2-Bromo-6-methoxybenzothiazole**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular properties of **2-Bromo-6-methoxybenzothiazole** are summarized below. This data is crucial for experimental design, analytical method development, and computational modeling.

Property	Value	Citations
Molecular Formula	C_8H_6BrNOS	[1][2][3][4]
Molecular Weight	244.11 g/mol	[2][3][4]

Experimental Protocols

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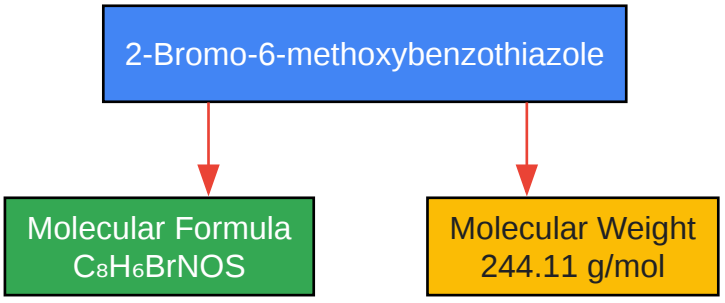
Detailed experimental protocols for the synthesis or analysis of **2-Bromo-6-methoxybenzothiazole** are not available within the scope of the provided information. A synthesis method is briefly described where 6-Methoxybenzo[d]thiazol-2-amine is dissolved in CHBCN, and t-Butylnitrite and CuBr are added to yield the product[5].

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical connection between the common name of the compound and its fundamental molecular identifiers.



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